

Application Notes and Protocols: Preparing Stock Solutions of TAK1-IN-3

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Compound of Interest

Compound Name: TAK1-IN-3

Cat. No.: B138693

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **TAK1-IN-3**, a potent and ATP-competitive inhibitor of Transforming growth factor- β -activated kinase 1 (TAK1).

Introduction

Transforming growth factor- β -activated kinase 1 (TAK1), a member of the MAPKKK family, is a critical signaling node in various cellular processes, including inflammation, immunity, and cell survival.^{[1][2]} TAK1 is activated by a range of stimuli such as tumor necrosis factor α (TNF α), interleukin-1 β (IL-1 β), and Toll-like receptor (TLR) ligands.^[1] Upon activation, TAK1 initiates downstream signaling cascades, primarily the NF- κ B and MAPK (JNK and p38) pathways.^{[1][3]} ^[4] Dysregulation of the TAK1 signaling pathway is implicated in various diseases, including cancer and inflammatory disorders.^[3] **TAK1-IN-3** is a potent, ATP-competitive inhibitor of TAK1, making it a valuable tool for studying the physiological and pathological roles of TAK1 signaling.^{[5][6]}

Mechanism of Action

TAK1-IN-3 functions by competing with ATP for the binding site in the kinase domain of TAK1.^{[5][6]} This competitive inhibition prevents the autophosphorylation and activation of TAK1, thereby blocking downstream signaling to the NF- κ B and MAPK pathways.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for **TAK1-IN-3**.

Table 1: Chemical and Physical Properties of **TAK1-IN-3**

Property	Value
Molecular Formula	C ₁₆ H ₁₉ N ₃ O ₂ S
Molecular Weight	317.41 g/mol [5]
CAS Number	494772-87-1[5]
Appearance	Solid[5]
Color	Off-white to light yellow[5]

Table 2: Solubility of **TAK1-IN-3**

Solvent	Concentration	Notes
DMSO	100 mg/mL (315.05 mM)[5][7]	Ultrasonic treatment may be required. Use freshly opened, anhydrous DMSO as it is hygroscopic.[5][7]

Table 3: Stock Solution Preparation Examples (in DMSO)

Desired Concentration	Mass of TAK1-IN-3 (for 1 mL)	Mass of TAK1-IN-3 (for 5 mL)	Mass of TAK1-IN-3 (for 10 mL)
1 mM	0.317 mg	1.587 mg	3.174 mg
10 mM	3.174 mg	15.87 mg	31.74 mg
50 mM	15.87 mg	79.35 mg	158.7 mg
100 mM	31.74 mg	158.7 mg	317.4 mg

Table 4: Storage Conditions for **TAK1-IN-3**

Form	Storage Temperature	Storage Duration	Notes
Solid	4°C[5]	As per manufacturer's recommendations	Store in a sealed container, away from moisture and light.[5]
Stock Solution (in DMSO)	-20°C[5]	1 month[5]	Aliquot to avoid repeated freeze-thaw cycles. Store in sealed, light-protected vials.[5]
Stock Solution (in DMSO)	-80°C[5]	6 months[5]	Aliquot to avoid repeated freeze-thaw cycles. Store in sealed, light-protected vials.[5]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution of TAK1-IN-3 in DMSO

Materials:

- **TAK1-IN-3** solid powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Ultrasonic water bath

Procedure:

- Preparation: Work in a clean, dry environment. Allow the **TAK1-IN-3** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh 31.74 mg of **TAK1-IN-3** into the tube.
- Dissolution: Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **TAK1-IN-3** powder.
- Mixing: Close the tube tightly and vortex for 1-2 minutes to facilitate dissolution.
- Ultrasonication (if necessary): If the solid does not completely dissolve, place the tube in an ultrasonic water bath for 5-10 minutes, or until the solution is clear.^{[5][7]}
- Verification: Visually inspect the solution to ensure there are no visible particulates.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

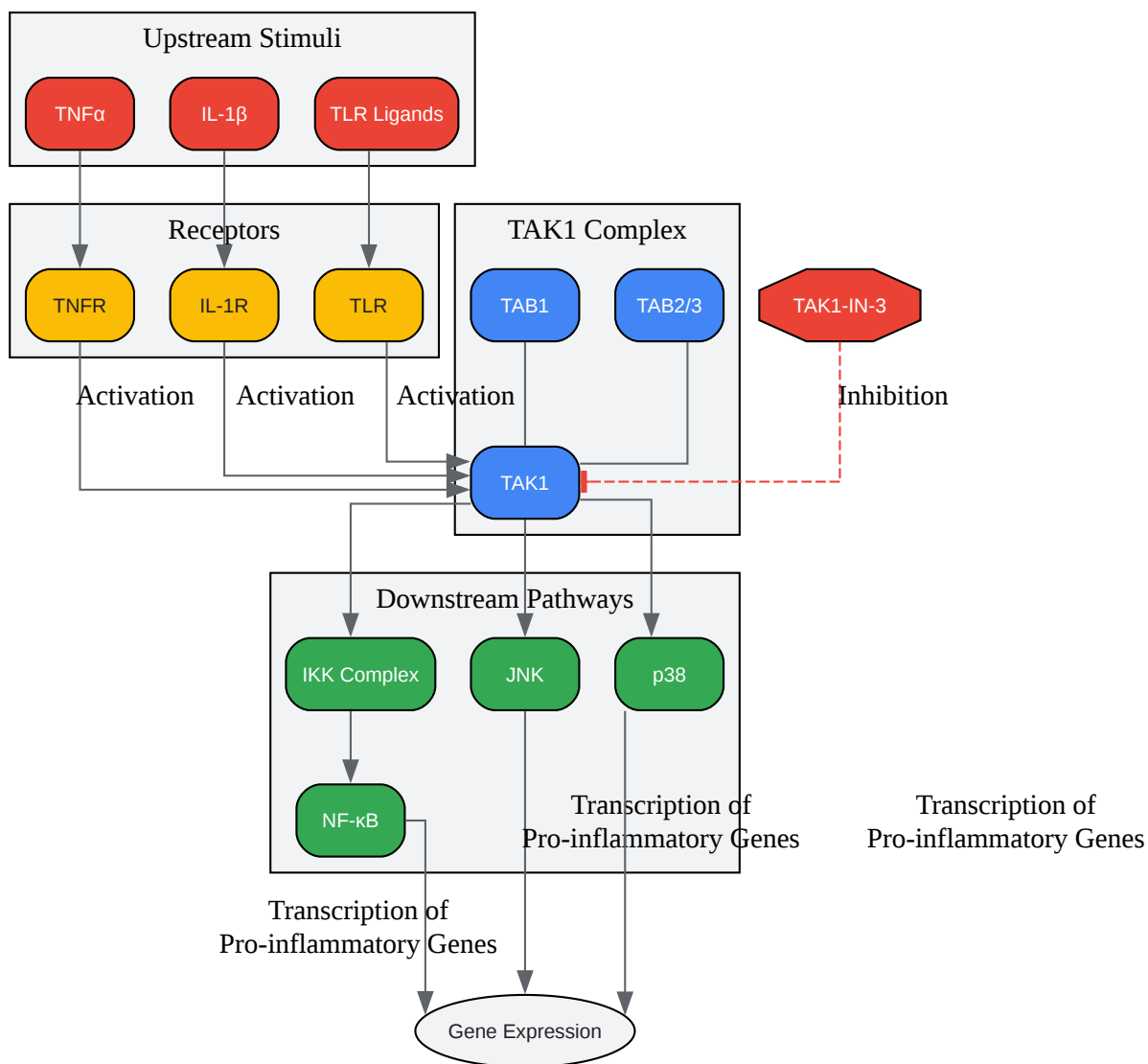
- 100 mM **TAK1-IN-3** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or conical tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Intermediate Dilution (optional but recommended): It is often convenient to first prepare an intermediate stock solution (e.g., 1 mM) from the high-concentration stock.

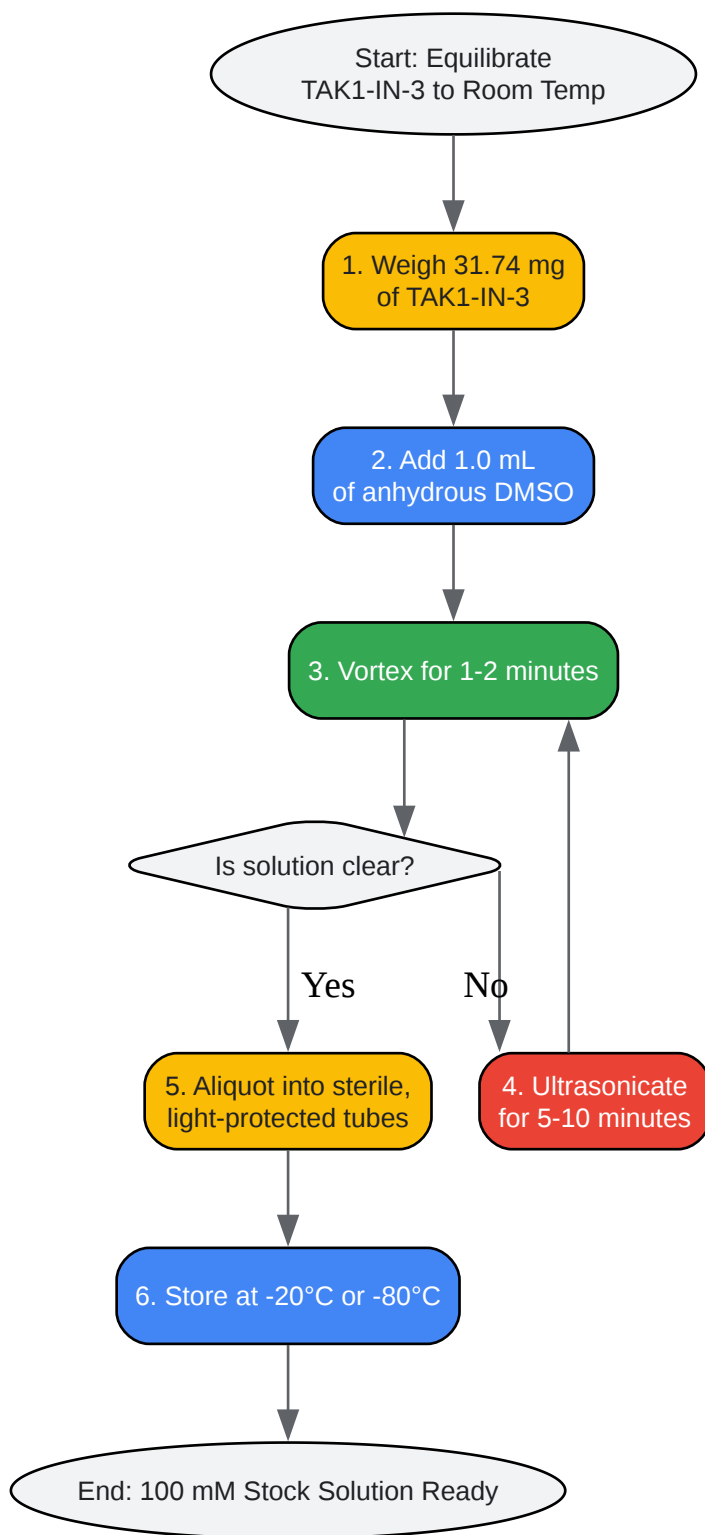
- To prepare a 1 mM intermediate solution, dilute the 100 mM stock 1:100 in cell culture medium. For example, add 10 μ L of the 100 mM stock to 990 μ L of medium.
- Final Working Solution: Prepare the final working concentrations by further diluting the intermediate stock or the main stock solution into the cell culture medium.
 - Example: To prepare a final concentration of 10 μ M in 1 mL of medium from a 1 mM intermediate stock, add 10 μ L of the 1 mM solution to 990 μ L of medium.
- Control: Always prepare a vehicle control using the same final concentration of DMSO as in the experimental samples.

Visualizations



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Caption: TAK1 signaling pathway and the inhibitory action of **TAK1-IN-3**.



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References

- 1. Frontiers | TAK1-TABs Complex: A Central Signalingosome in Inflammatory Responses [frontiersin.org]
- 2. TAK1: a potent tumour necrosis factor inhibitor for the treatment of inflammatory diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Multifaceted Roles of TAK1 Signaling in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. TAK1 in Vascular Signaling: "Friend or Foe"? - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. TAK1-IN-3 Supplier | CAS 494772-87-1 | AOBIOUS [aobious.com]
- 7. medchemexpress.com [medchemexpress.com]
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